

Application Note: NEO-823 for Terahertz Wave Generation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NEO-823

Cat. No.: B1518082

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Terahertz (THz) radiation, occupying the electromagnetic spectrum between microwaves and infrared light (0.1-10 THz), holds immense promise for a diverse range of applications, including spectroscopy, non-invasive imaging, and materials characterization. The unique properties of THz waves, such as their ability to penetrate many non-polar materials and their sensitivity to molecular vibrations, make them particularly valuable in pharmaceutical sciences for applications like tablet coating analysis, polymorph screening, and monitoring of dissolution processes.

Organic nonlinear optical (NLO) crystals have emerged as a superior class of materials for efficient THz wave generation, primarily through the process of optical rectification of femtosecond laser pulses.^{[1][2][3]} These organic crystals often exhibit large electro-optic coefficients and are well-suited for phase-matching between the optical pump and the generated THz wave.^[1]

NEO-823 is a novel organic NLO material characterized by a high electro-optic coefficient and a strong second-order nonlinear optical response.^[4] While primarily developed for electro-optic modulation, its properties make it a compelling candidate for efficient terahertz wave generation. This application note provides a detailed overview of the theoretical basis, experimental protocols, and expected performance of **NEO-823** as a THz emitter.

Principle of Terahertz Wave Generation: Optical Rectification

Optical rectification is a second-order nonlinear optical process that occurs in materials lacking inversion symmetry.[3] When an intense, ultrashort laser pulse propagates through an NLO crystal like **NEO-823**, the electric field of the pulse induces a time-varying polarization in the material. Due to the nonlinear response of the crystal, this induced polarization contains a quasi-DC component that follows the intensity envelope of the optical pulse. This time-varying DC polarization acts as a source of electromagnetic radiation in the terahertz frequency range. The bandwidth of the generated THz pulse is inversely proportional to the duration of the input optical pulse.

The efficiency of THz generation is critically dependent on several factors, including the magnitude of the second-order nonlinear susceptibility (or the electro-optic coefficient) of the crystal, the phase-matching condition between the optical pump and the generated THz wave, and the absorption of the material at both the pump wavelength and in the THz range.[1][5]

Properties of NEO-823

NEO-823 is an organic NLO material with properties that suggest its potential for effective THz generation. A summary of its key optical properties is presented in the table below.

Property	Value	Reference
Maximum Absorption Wavelength (λ_{max})	823 nm	[4]
Hyperpolarizability (β)	1670×10^{-30} esu	[4]
Electro-optic Coefficient (r_{33})	75 pm/V (in 20wt% PMMA)	[4]

The high electro-optic coefficient of **NEO-823** is a strong indicator of its potential for efficient THz generation, as this property is directly related to the nonlinear susceptibility responsible for optical rectification.

Experimental Protocol for Terahertz Wave Generation and Detection


This section outlines a detailed protocol for generating and detecting terahertz waves using a **NEO-823** crystal. The setup is based on a standard configuration for THz time-domain spectroscopy (THz-TDS) utilizing optical rectification for generation and electro-optic sampling for detection.

Materials and Equipment

- **NEO-823** single crystal of high optical quality
- Femtosecond laser (e.g., Ti:sapphire laser, ~100 fs pulse duration, 80 MHz repetition rate, tunable wavelength)
- Optical components: mirrors, lenses, beam splitters, half-wave plate, polarizers
- Delay stage for controlling the time delay between pump and probe beams
- Lock-in amplifier
- Photodiode detector
- THz optics: off-axis parabolic mirrors
- Electro-optic detection crystal (e.g., ZnTe or another **NEO-823** crystal)
- Data acquisition system

Experimental Workflow

The following diagram illustrates the typical experimental workflow for THz generation and detection.

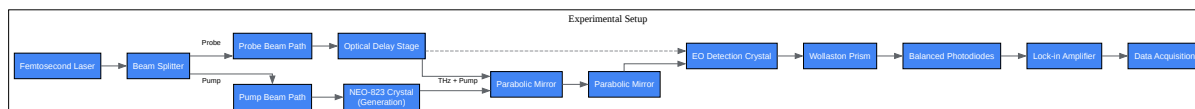

[Click to download full resolution via product page](#)

Caption: Experimental workflow for THz generation and detection.

Detailed Protocol

- Laser Setup and Beam Splitting:
 - Align the output of the femtosecond laser to ensure a stable and high-quality beam.
 - Use a beam splitter to divide the laser output into a high-power pump beam (for THz generation) and a lower-power probe beam (for detection). The typical power ratio is 90:10 (pump:probe).
- Pump Beam Path and THz Generation:
 - Direct the pump beam through a half-wave plate to control its polarization for optimal interaction with the **NEO-823** crystal.
 - Focus the pump beam onto the **NEO-823** crystal using a lens. The crystal should be mounted on a rotational stage to allow for precise alignment of its crystallographic axes with the pump beam polarization.
 - The interaction of the intense pump pulse with the **NEO-823** crystal generates a broadband THz pulse via optical rectification.
- THz Beam Collection and Focusing:

- The generated THz beam co-propagates with the residual pump beam.
- Use a pair of off-axis parabolic mirrors to collimate and then refocus the THz beam. A filter (e.g., high-resistivity silicon) can be placed after the first parabolic mirror to block the residual pump beam while transmitting the THz radiation.
- Probe Beam Path and Time Delay:
 - Direct the probe beam onto a computer-controlled optical delay stage. This allows for varying the arrival time of the probe pulse at the detection crystal relative to the THz pulse.
- Electro-Optic Detection:
 - Combine the focused THz beam and the time-delayed probe beam collinearly using a pellicle beam splitter or a holey mirror.
 - Focus both beams onto the electro-optic detection crystal (e.g., a thin ZnTe crystal or another **NEO-823** crystal).
 - The electric field of the THz pulse induces a transient birefringence in the detection crystal (Pockels effect).
 - The probe beam, linearly polarized before the detection crystal, experiences a change in its polarization state (becoming elliptically polarized) due to this induced birefringence. The degree of ellipticity is proportional to the instantaneous electric field of the THz pulse.
- Signal Measurement:
 - Pass the probe beam through a quarter-wave plate and a Wollaston prism (a type of polarizing beam splitter). The Wollaston prism splits the probe beam into two orthogonally polarized components.
 - Direct these two components onto a balanced photodiode detector. The difference in the photocurrents from the two photodiodes is proportional to the THz electric field.
 - To improve the signal-to-noise ratio, the pump beam is typically chopped, and the output of the balanced detector is fed into a lock-in amplifier referenced to the chopping frequency.

- Data Acquisition:
 - Record the output of the lock-in amplifier as a function of the position of the optical delay stage. This provides the temporal waveform of the THz electric field.
 - A Fourier transform of the time-domain waveform yields the frequency spectrum of the generated THz pulse.


Data Presentation: Expected Performance

While specific experimental data for **NEO-823** is not yet available in the public domain, we can project its potential performance based on its known properties and by analogy with other high-performance organic NLO crystals. The following table summarizes the expected performance parameters that should be characterized.

Parameter	Expected Range/Value	Notes
Generated THz Frequency Range	0.1 - 5 THz	The bandwidth is primarily limited by the pump pulse duration and the phase-matching characteristics of the crystal.
Optical-to-THz Conversion Efficiency	10^{-4} - 10^{-3}	This is a typical range for efficient organic NLO crystals. The exact value will depend on pump power, crystal thickness, and phase matching.
Optimal Pump Wavelength	1300 - 1600 nm	Pumping at longer wavelengths, away from the material's absorption peak at 823 nm, is generally preferred to minimize two-photon absorption and improve phase matching.
THz Output Power	μ W to mW range	Dependent on the pump laser power and conversion efficiency.

Signaling Pathway and Logical Relationships

The process of THz generation via optical rectification can be visualized as a signal flow from the optical pump to the detected THz waveform.

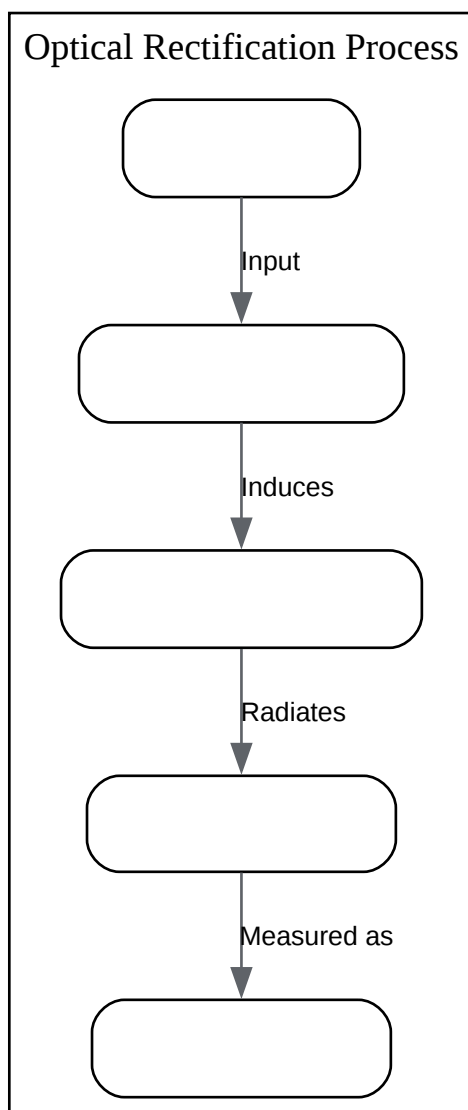

[Click to download full resolution via product page](#)

Caption: Logical flow of THz wave generation via optical rectification.

Conclusion

NEO-823, with its high electro-optic coefficient and strong nonlinear optical properties, presents a promising new material for the efficient generation of terahertz waves. The experimental protocol detailed in this application note provides a comprehensive guide for researchers to explore the potential of **NEO-823** in THz-TDS and other THz applications. While the specific performance characteristics need to be experimentally determined, the fundamental properties of **NEO-823** suggest that it could become a valuable tool in advancing THz technology, with

significant implications for scientific research and drug development. Further characterization of **NEO-823** single crystals, including their THz refractive index and absorption coefficient, will be crucial for optimizing THz generation efficiency.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Note: NEO-823 for Terahertz Wave Generation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1518082#using-neo-823-for-terahertz-wave-generation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com